

(S)-Rivastigmine-d4: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: (S)-Rivastigmine-d4

Cat. No.: B15616341

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **(S)-Rivastigmine-d4**, a deuterated internal standard crucial for the accurate quantification of Rivastigmine in biological matrices. This document outlines the compound's chemical properties, storage recommendations based on available data, and general protocols for stability assessment. Additionally, it details the known signaling pathways of Rivastigmine to provide a comprehensive resource for researchers.

Chemical Identity and Properties

(S)-Rivastigmine-d4 is a stable isotope-labeled version of (S)-Rivastigmine, where four hydrogen atoms on the dimethylamino group have been replaced with deuterium. This isotopic substitution results in a higher molecular weight, allowing it to be distinguished from the unlabeled drug in mass spectrometry-based assays, while maintaining nearly identical chemical and physical properties.

Property	Value
Chemical Name	[3-[(1S)-1-(Dimethylamino-d4)ethyl]phenyl] N-ethyl-N-methylcarbamate
Synonyms	(S)-Rivastigmine-d4
Molecular Formula	C ₁₄ H ₁₈ D ₄ N ₂ O ₂
Molecular Weight	254.38 g/mol
CAS Number	1217718-59-9
Appearance	Colorless to light yellow oil

Stability Profile and Storage Conditions

While specific, publicly available, long-term stability studies on **(S)-Rivastigmine-d4** are limited, information derived from manufacturer's Certificates of Analysis and general knowledge of deuterated compounds and the parent molecule, Rivastigmine, provides clear guidance on its handling and storage. The parent compound, Rivastigmine, is known to be susceptible to oxidation, light, and high temperatures.

Recommended Storage

To ensure the integrity and longevity of **(S)-Rivastigmine-d4**, the following storage conditions are recommended based on typical supplier guidelines for deuterated standards:

Condition	Recommendation	Rationale
Temperature	-20°C	Minimizes degradation and preserves the chemical integrity of the compound for long-term storage.
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen)	Protects against oxidation, a known degradation pathway for Rivastigmine.
Light Exposure	Store in the dark (e.g., in an amber vial)	Prevents photodegradation.
Form	As supplied (neat oil) or in a suitable anhydrous organic solvent	Prevents hydrolysis and microbial growth.

Solution Stability

For routine use, stock solutions of **(S)-Rivastigmine-d4** are typically prepared in a high-purity organic solvent such as acetonitrile or methanol. While short-term storage of these solutions at 2-8°C may be acceptable for a few days, it is recommended to store aliquots at -20°C or below for extended periods to prevent solvent evaporation and potential degradation. It is crucial to allow solutions to warm to room temperature before opening to prevent condensation of atmospheric moisture into the solution.

Experimental Protocols for Stability Assessment

For laboratories that need to perform their own stability validation, a forced degradation study is the standard approach. These studies intentionally expose the compound to harsh conditions to identify potential degradation products and establish its degradation pathways.

Forced Degradation Protocol

The following table outlines a typical forced degradation protocol that can be adapted for **(S)-Rivastigmine-d4**. The goal is to achieve 5-20% degradation of the active substance.

Stress Condition	Protocol
Acid Hydrolysis	Dissolve (S)-Rivastigmine-d4 in a suitable solvent and add 0.1 N HCl. Incubate at 60°C for 24-48 hours. Neutralize before analysis.
Base Hydrolysis	Dissolve (S)-Rivastigmine-d4 in a suitable solvent and add 0.1 N NaOH. Incubate at 60°C for 24-48 hours. Neutralize before analysis.
Oxidation	Treat a solution of (S)-Rivastigmine-d4 with 3% hydrogen peroxide at room temperature for 24 hours.
Thermal Degradation	Expose the solid compound to 105°C for 48 hours.
Photostability	Expose a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).

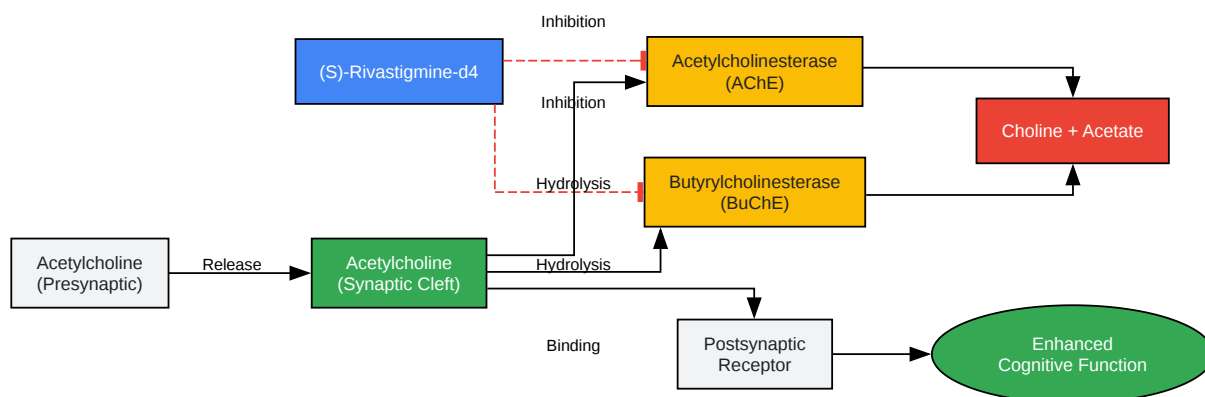
Analysis of the stressed samples is typically performed using a stability-indicating HPLC method with UV and mass spectrometric detection to separate and identify any degradants.

Signaling Pathways of Rivastigmine

The therapeutic effects of Rivastigmine are primarily attributed to its inhibition of key enzymes in the cholinergic pathway. Additionally, research suggests a secondary mechanism related to the processing of amyloid precursor protein (APP).

Primary Mechanism: Cholinesterase Inhibition

Rivastigmine is a pseudo-irreversible inhibitor of both acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE). By inhibiting these enzymes, it increases the concentration of the neurotransmitter acetylcholine in the brain, which is crucial for cognitive function.

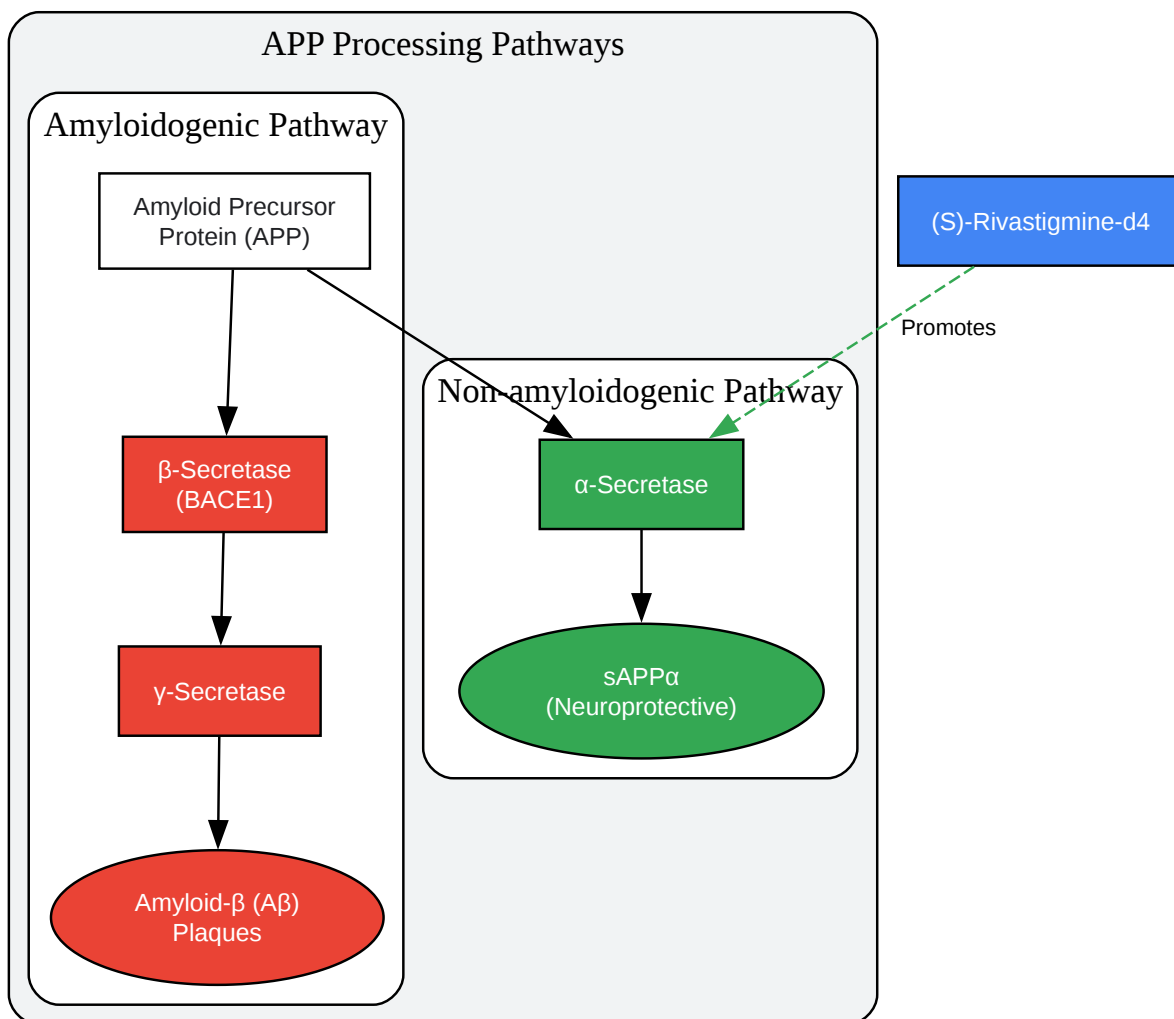


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Primary mechanism of Rivastigmine action.

Secondary Mechanism: α -Secretase Pathway Modulation

Some studies suggest that Rivastigmine may also modulate the processing of Amyloid Precursor Protein (APP) by promoting the non-amyloidogenic α -secretase pathway. This action leads to the production of the neuroprotective sAPP α fragment and reduces the formation of amyloid- β (A β) plaques, a hallmark of Alzheimer's disease.

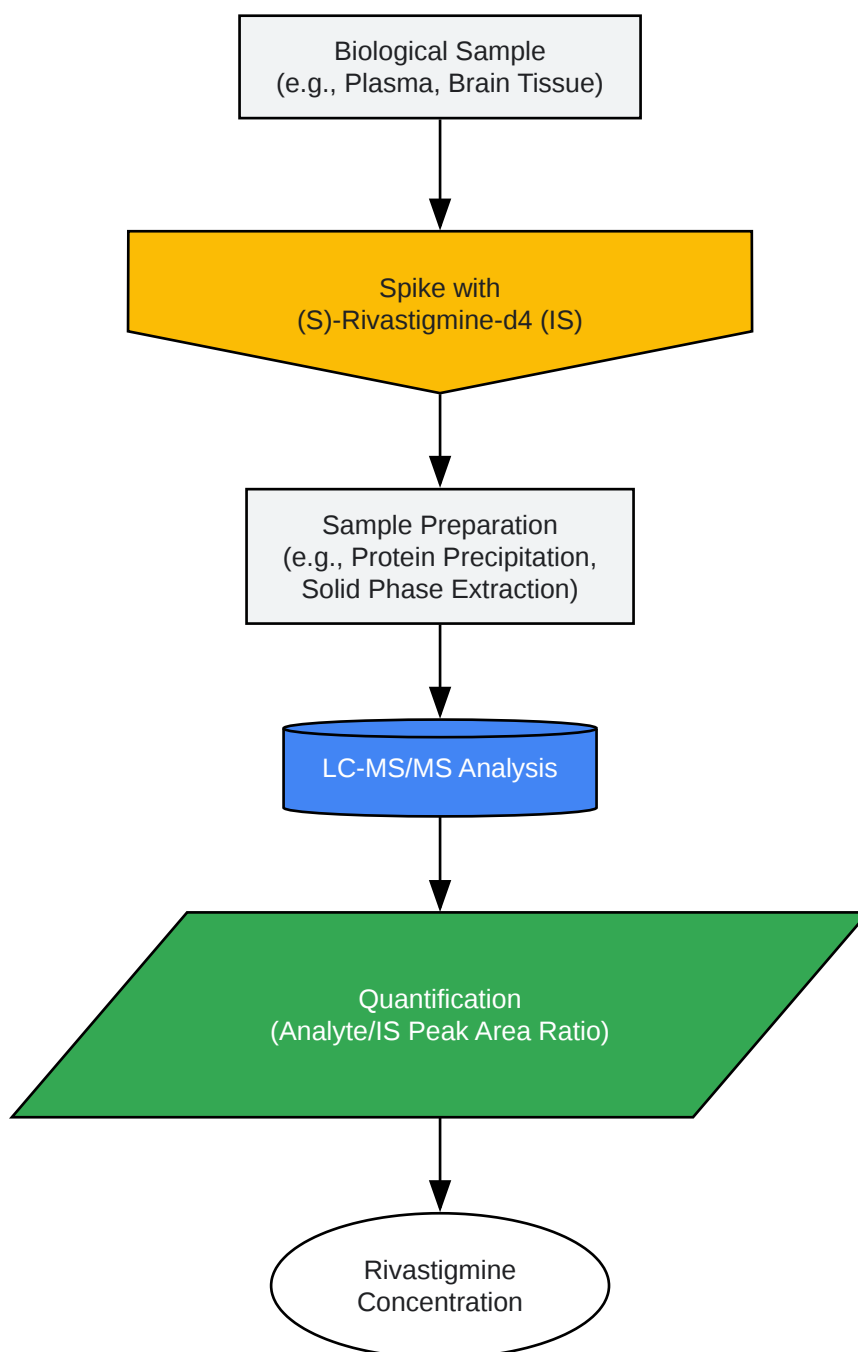


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Modulation of APP processing by Rivastigmine.

Experimental Workflow for Bioanalysis

The use of **(S)-Rivastigmine-d4** as an internal standard is critical for accurate bioanalytical quantification of Rivastigmine. A typical workflow is depicted below.



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Bioanalytical workflow using **(S)-Rivastigmine-d4**.

This guide provides a foundational understanding of the stability, storage, and application of **(S)-Rivastigmine-d4**. For critical applications, it is always recommended to consult the manufacturer's specific documentation and to perform in-house validation of stability under your specific laboratory conditions.

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